

Spectroscopic Profile of Dimethyl Telluride: A Technical Guide

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Compound of Interest

Compound Name: Dimethyl telluride

CAS No.: 593-80-6

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This technical guide provides a comprehensive overview of the spectroscopic data for **dimethyl telluride** ((CH₃)₂Te), a foundational organotellurium compound. Due to its application as a precursor in materials science and its relevance in toxicology and metabolic studies, a thorough understanding of its structural and vibrational properties is essential. This document summarizes key Nuclear Magnetic Resonance (NMR), Infrared (IR), and Raman spectroscopic data, details common experimental protocols for its synthesis and analysis, and provides logical diagrams to illustrate these workflows.

Spectroscopic Data Summary

The structural and vibrational properties of **dimethyl telluride** have been characterized by multiple spectroscopic techniques. The following tables summarize the key quantitative data from ¹H, ¹³C, and ¹²⁵Te NMR, as well as IR and Raman vibrational spectroscopy.

Nuclear Magnetic Resonance (NMR) Data

NMR spectroscopy is a primary tool for confirming the molecular structure of **dimethyl telluride** in solution.

Table 1: NMR Spectroscopic Data for **Dimethyl Telluride** ((CH₃)₂Te)

Parameter	Nucleus	Value / Description	Reference / Solvent
Chemical Shift (δ)	¹ H	1.83 ppm (singlet)	Ber. Bunsenges. Phys. Chem. 1969, 73, 654[1] / Benzene
¹³ C	Data reported in reference	Magn. Reson. Chem. 1995, 33, 441[2] / C ₆ D ₆	
¹²⁵ Te	0 ppm	By definition (IUPAC standard reference)[3]	
Coupling Constants (J)	¹ J(¹³ C- ¹ H)	140.7 Hz	Ber. Bunsenges. Phys. Chem. 1969, 73, 654[1]
	² J(¹²⁵ Te- ¹ H)	-20.8 Hz	Ber. Bunsenges. Phys. Chem. 1969, 73, 654[1]
	¹ J(¹²⁵ Te- ¹³ C)	158.5 Hz	Ber. Bunsenges. Phys. Chem. 1969, 73, 654[1]

Note: The ¹²⁵Te NMR chemical shift of **dimethyl telluride** is defined as 0 ppm and serves as the universal reference for this nucleus.

Vibrational Spectroscopy (IR and Raman) Data

Infrared and Raman spectroscopies provide detailed information about the vibrational modes of the molecule. For **dimethyl telluride**, which possesses C_{2v} symmetry with a bent C-Te-C skeleton, these techniques are complementary. A complete assignment of the fundamental vibrations for both gaseous and liquid phases has been performed.

Table 2: Fundamental Vibrational Frequencies (cm⁻¹) for Liquid **Dimethyl Telluride**

Assignment	Symmetry	IR Frequency (cm ⁻¹)	Raman Frequency (cm ⁻¹)	Vibrational Mode Description
v ₁ , v ₁₃	A ₁ , B ₁	Data in reference	Data in reference	CH ₃ Asymmetric Stretch
v ₂ , v ₁₄	A ₁ , B ₁	Data in reference	Data in reference	CH ₃ Symmetric Stretch
v ₃ , v ₁₅	A ₁ , B ₁	Data in reference	Data in reference	CH ₃ Asymmetric Deformation
v ₄ , v ₁₆	A ₁ , B ₁	Data in reference	Data in reference	CH ₃ Symmetric Deformation (Umbrella)
v ₅ , v ₁₇	A ₁ , B ₁	Data in reference	Data in reference	CH ₃ Rock
v ₆ , v ₁₈	A ₂ , B ₂	Data in reference	Data in reference	CH ₃ Rock
v ₇	A ₁	Data in reference	Data in reference	C-Te Symmetric Stretch
v ₁₉	B ₁	Data in reference	Data in reference	C-Te Asymmetric Stretch
v ₈	A ₁	Data in reference	Data in reference	C-Te-C Bending (Scissoring)
v ₉ , v ₂₀	A ₂ , B ₂	Data in reference	Data in reference	CH ₃ Torsion
v ₁₀	A ₂	Data in reference	Data in reference	C-Te Wagging
v ₁₁	B ₂	Data in reference	Data in reference	C-Te Twisting
v ₁₂	B ₂	Data in reference	Data in reference	C-Te Wagging

Data for this table is sourced from the comprehensive vibrational analysis by M. G. M. van der Vis, et al., published in J. Chem. Soc., Faraday Trans., 1996, 92, 973-978.[4][5]

Experimental Protocols

Precise and reproducible experimental methods are critical for obtaining high-quality spectroscopic data. The following sections detail representative protocols for the synthesis of **dimethyl telluride** and its subsequent spectroscopic characterization.

Synthesis of Dimethyl Telluride

A common and effective method for the laboratory synthesis of **dimethyl telluride** involves the reduction of elemental tellurium followed by in-situ alkylation.

Protocol: NaBH₄-Mediated Synthesis

- **Apparatus Setup:** A two- or three-necked round-bottom flask is equipped with a magnetic stirrer, a reflux condenser, and a nitrogen or argon gas inlet to maintain an inert atmosphere.
- **Reduction of Tellurium:** Elemental tellurium powder (1.0 eq) is suspended in a suitable anhydrous solvent, such as ethanol or N,N-dimethylformamide (DMF).
- **Addition of Reducing Agent:** Sodium borohydride (NaBH₄) (typically 1.0 to 2.0 eq) is added portion-wise to the tellurium suspension at room temperature or while gently heating (e.g., 60 °C in DMF). The reaction is stirred until the black tellurium powder is consumed and the solution color changes, often to a purple or reddish color, indicating the formation of sodium ditelluride (Na₂Te₂), or becomes colorless with excess reductant, indicating sodium telluride (Na₂Te).
- **Alkylation:** An alkylating agent, such as methyl iodide (CH₃I) or dimethyl sulfate ((CH₃)₂SO₄) (approx. 2.0 eq), is added to the reaction mixture, often dropwise at room temperature or 0 °C to control the exothermic reaction.
- **Reaction and Workup:** The mixture is stirred for several hours at room temperature until the reaction is complete. The reaction is then quenched by the careful addition of water.
- **Extraction and Purification:** The aqueous mixture is extracted with an organic solvent (e.g., n-hexane or diethyl ether). The combined organic layers are washed with brine, dried over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄), filtered, and the solvent is removed by distillation. The resulting crude **dimethyl telluride** can be purified by fractional distillation.

NMR Spectroscopy Protocol

- Sample Preparation: A sample of **dimethyl telluride** (typically 5-20 mg) is dissolved in an appropriate deuterated solvent (e.g., 0.6 mL of benzene-d₆ or chloroform-d) in a standard 5 mm NMR tube.
- Referencing:
 - ¹H and ¹³C NMR: Chemical shifts are referenced to the residual solvent peak or to an internal standard such as tetramethylsilane (TMS) at 0 ppm.
 - ¹²⁵Te NMR: Spectra are referenced externally to neat **dimethyl telluride** (a sealed capillary) or to a solution of less than 10% benzene-d₆ in **dimethyl telluride**, which is defined as 0 ppm.[\[3\]](#)
- Instrument Parameters (Example):
 - Spectrometer: A 300-500 MHz NMR spectrometer.
 - ¹H NMR: A standard single-pulse experiment is used. Key parameters include a 30-90° pulse angle, a relaxation delay of 1-5 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
 - ¹³C NMR: A proton-decoupled pulse program is typically used. A longer relaxation delay may be required compared to ¹H NMR.
 - ¹²⁵Te NMR: Due to the lower receptivity of ¹²⁵Te, a larger number of scans and potentially a longer relaxation delay are necessary. The spectral width must be large enough to encompass the wide chemical shift range of tellurium compounds.

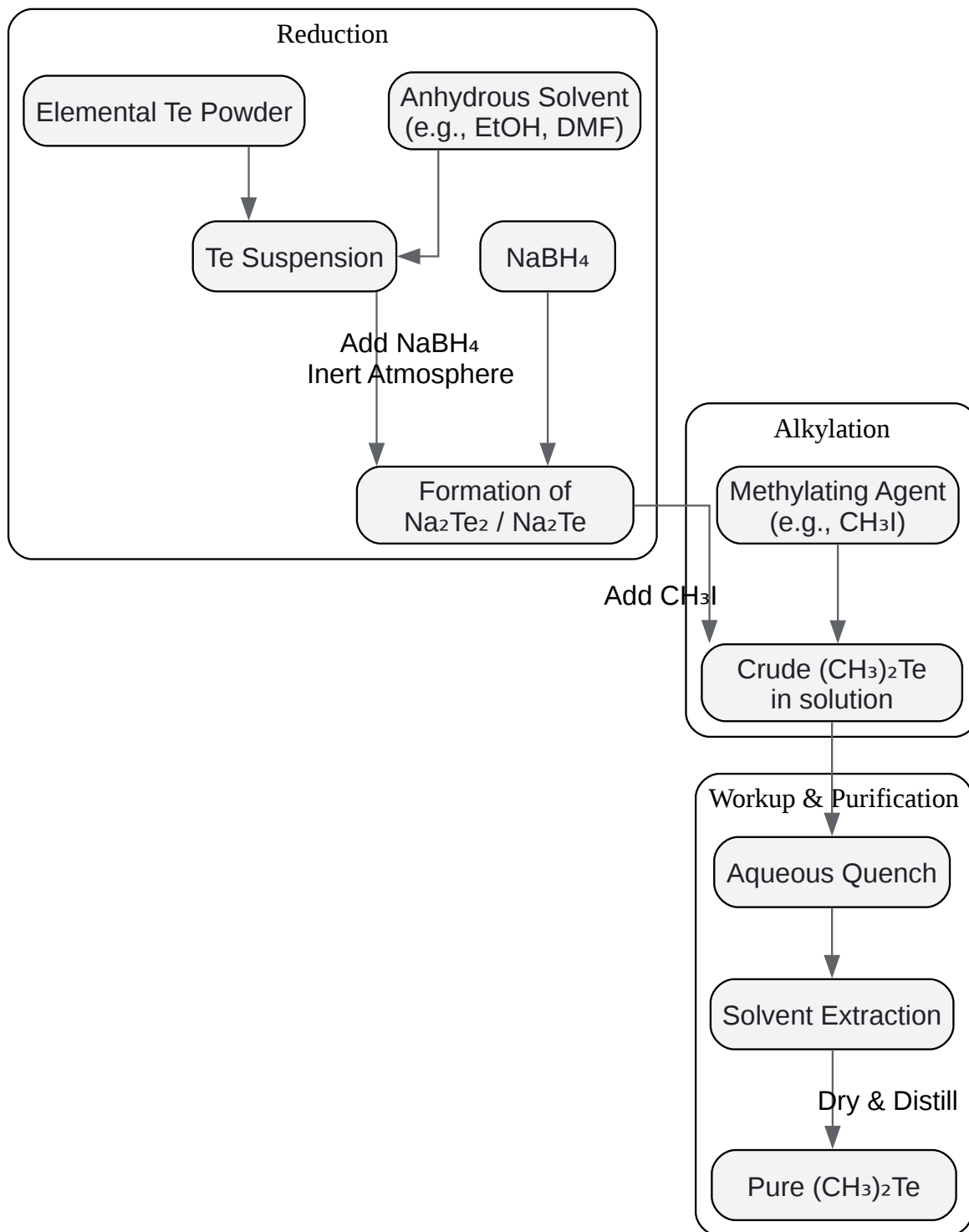
IR and Raman Spectroscopy Protocol

- Sample Preparation (Liquid Phase):
 - FT-IR: A drop of neat **dimethyl telluride** is placed between two salt plates (e.g., KBr or NaCl) to form a thin liquid film. The plates are then mounted in a standard spectrometer sample holder.

- FT-Raman: The liquid sample is placed in a glass capillary tube or an NMR tube, which is then positioned in the spectrometer's sample compartment.
- Instrument Parameters (Example):
 - FT-IR Spectrometer: Data is typically collected over a range of 4000-400 cm^{-1} with a resolution of 2 or 4 cm^{-1} . A background spectrum of the empty salt plates is recorded and subtracted from the sample spectrum.
 - FT-Raman Spectrometer: A near-infrared laser (e.g., 1064 nm) is used for excitation to minimize fluorescence. For conventional Raman, visible laser excitation (e.g., 514.5 nm or 647.1 nm) can be used, though photolability may be a concern. Spectra are collected over a relevant Stokes shift range.

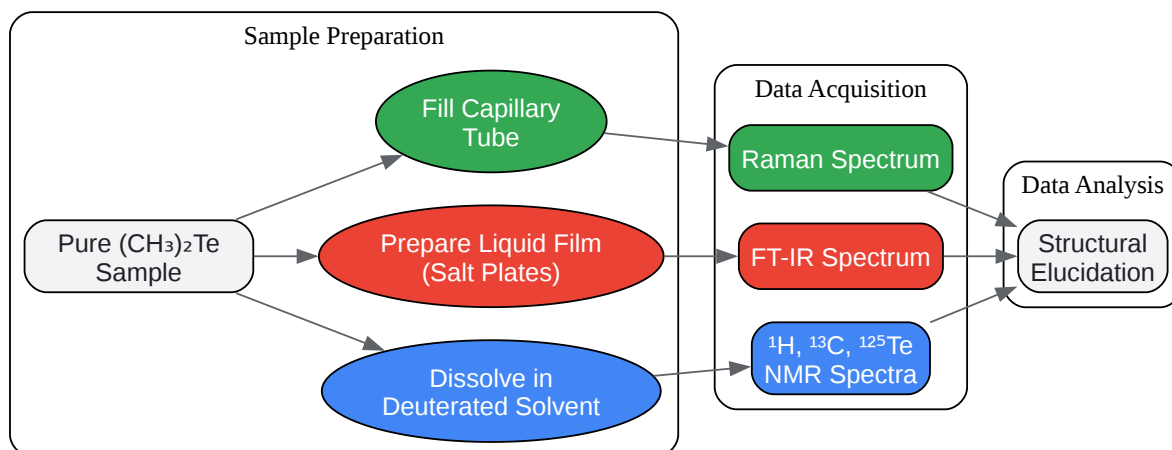
Visualization of Workflows and Relationships

Graphviz diagrams are provided to visualize key processes and logical connections in the study of **dimethyl telluride**.



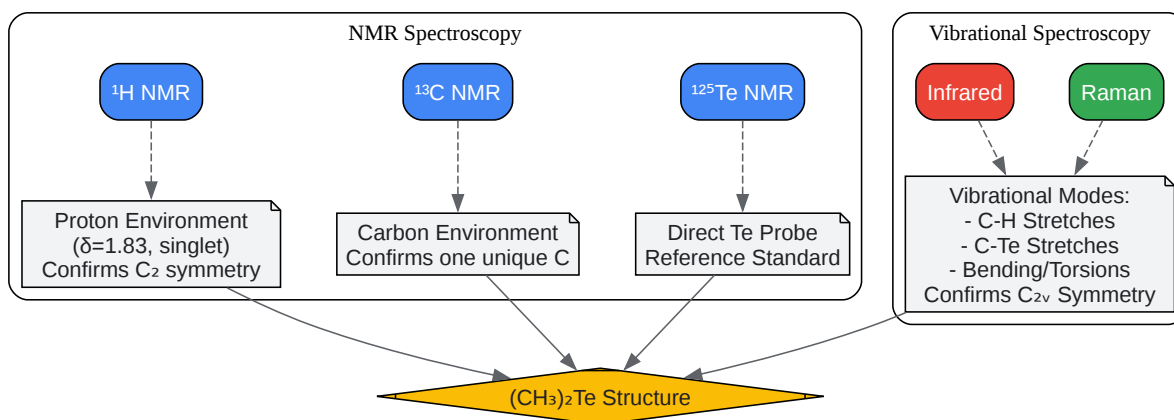
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Caption: Workflow for the synthesis of **dimethyl telluride**.



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Caption: General workflow for spectroscopic analysis.



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Caption: Information derived from each spectroscopic method.

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